Technical Masterfile: 6-Fluoroindole-5-Boronic Acid

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Compound of Interest	
Compound Name:	*(6-fluoro-1H-indol-5-yl)boronic acid*
CAS No.:	*1361325-83-8*
Cat. No.:	*B2859169*

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Part 1: Executive Technical Analysis

Identity & Significance 6-Fluoroindole-5-boronic acid (CAS: 1361325-83-8) is a specialized heterocyclic building block used extensively in the synthesis of pharmaceutical agents, particularly kinase inhibitors and indole-based alkaloids.[1]

Its structural value lies in the orthogonal functionalization it enables:

- The Indole Core: A privileged pharmacophore found in >40 FDA-approved drugs.[1]
- The C6-Fluorine: A bioisostere for hydrogen that blocks metabolic oxidation (CYP450 labile sites) and modulates pKa without adding significant steric bulk (Van der Waals radius: H = 1.20 Å vs. F = 1.47 Å).
- The C5-Boronic Acid: A versatile handle for Suzuki-Miyaura cross-coupling, allowing the rapid attachment of aryl/heteroaryl tails critical for occupying hydrophobic pockets in protein

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targets.[1]

Chemical Profile

Property	Specification
IUPAC Name	(6-Fluoro-1H-indol-5-yl)boronic acid
CAS Number	1361325-83-8
Molecular Formula	$C_8H_7BFNO_2$
Molecular Weight	178.96 g/mol
Appearance	Off-white to beige solid
Solubility	Soluble in DMSO, MeOH, DMF; sparingly soluble in water
pKa (Calculated)	~8.5 (Boronic acid), ~16 (Indole NH)
Storage	2–8 °C, Inert Atmosphere (Argon/Nitrogen)

Part 2: Structural & Electronic Dynamics

The placement of the fluorine atom at C6 significantly alters the electronic landscape of the indole ring, influencing both the stability of the C5-boronic acid and its reactivity in cross-coupling.

The Fluorine Effect

The fluorine atom exerts a strong inductive electron-withdrawing effect (-I) on the indole system.

- Acidity Modulation: The -I effect increases the acidity of the indole NH proton, potentially requiring milder bases during coupling to prevent deprotonation and side reactions.
- C-B Bond Polarization: The electron-deficient nature of the C6-F bond pulls electron density away from C5.[1] While this can theoretically destabilize the C-B bond toward nucleophilic attack, in practice, it often protects the C5 position from oxidative degradation compared to non-fluorinated analogs.

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Boroxine Equilibrium

Like most boronic acids, 6-fluoroindole-5-boronic acid exists in equilibrium with its trimeric anhydride form (boroxine).[1] This dehydration is reversible but can complicate stoichiometry calculations.

- Recommendation: Always assume a variable water content or pre-activate the boronic acid to the boronate ester (e.g., pinacol ester) in situ if precise stoichiometry is critical.

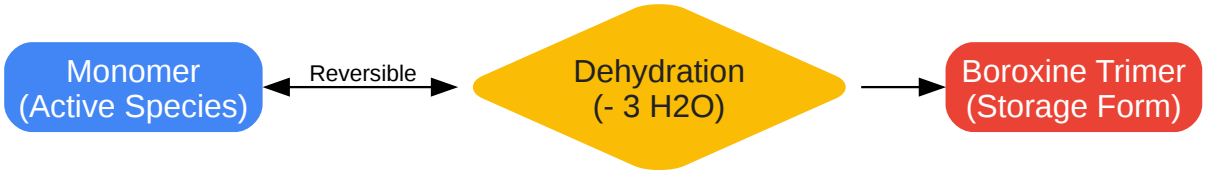

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Figure 1: In solid state, the compound often exists as a mixture of the free acid and the cyclic boroxine trimer.

Part 3: Synthesis & Experimental Protocols

Methodology: Lithium-Halogen Exchange The most reliable route to high-purity 6-fluoroindole-5-boronic acid is via the cryogenic lithiation of 5-bromo-6-fluoroindole, followed by trapping with a borate ester.[1]

Precursor: 5-Bromo-6-fluoroindole (CAS: 259860-08-7)[1]

Step-by-Step Protocol

Note: This reaction requires strictly anhydrous conditions.

- Setup: Flame-dry a 100 mL round-bottom flask equipped with a magnetic stir bar and a rubber septum. Flush with Argon for 15 minutes.
- Solvation: Add 5-bromo-6-fluoroindole (1.0 eq) and dissolve in anhydrous THF (0.1 M concentration).

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- Protection (Optional but Recommended): To prevent lithiation of the N-H, add NaH (1.1 eq) at 0°C to deprotonate the indole, or use n-BuLi (2.2 eq total) in the next step (1 eq for deprotonation, 1 eq for exchange). Direct lithiation with n-BuLi (2.2 eq) is faster.[1]
- Cryogenic Cooling: Cool the solution to -78 °C using a dry ice/acetone bath.
- Lithiation: Add n-Butyllithium (2.2 eq, 2.5 M in hexanes) dropwise over 20 minutes. Maintain internal temperature below -70 °C.
  - Mechanism:[1][2] The first equivalent removes the indole NH proton; the second performs Li-Hal exchange at C5.
- Borylation: After stirring for 1 hour at -78 °C, add Triisopropyl borate (3.0 eq) dropwise.
- Warming: Stir at -78 °C for 1 hour, then allow the reaction to slowly warm to room temperature over 2 hours.
- Quench & Workup:
  - Quench with 1M HCl (aq) until pH ~5.
  - Extract with Ethyl Acetate (3x).
  - Wash combined organics with brine, dry over Na_2SO_4, and concentrate.[1]
- Purification: Recrystallize from Acetonitrile/Water or purify via flash column chromatography (DCM/MeOH).

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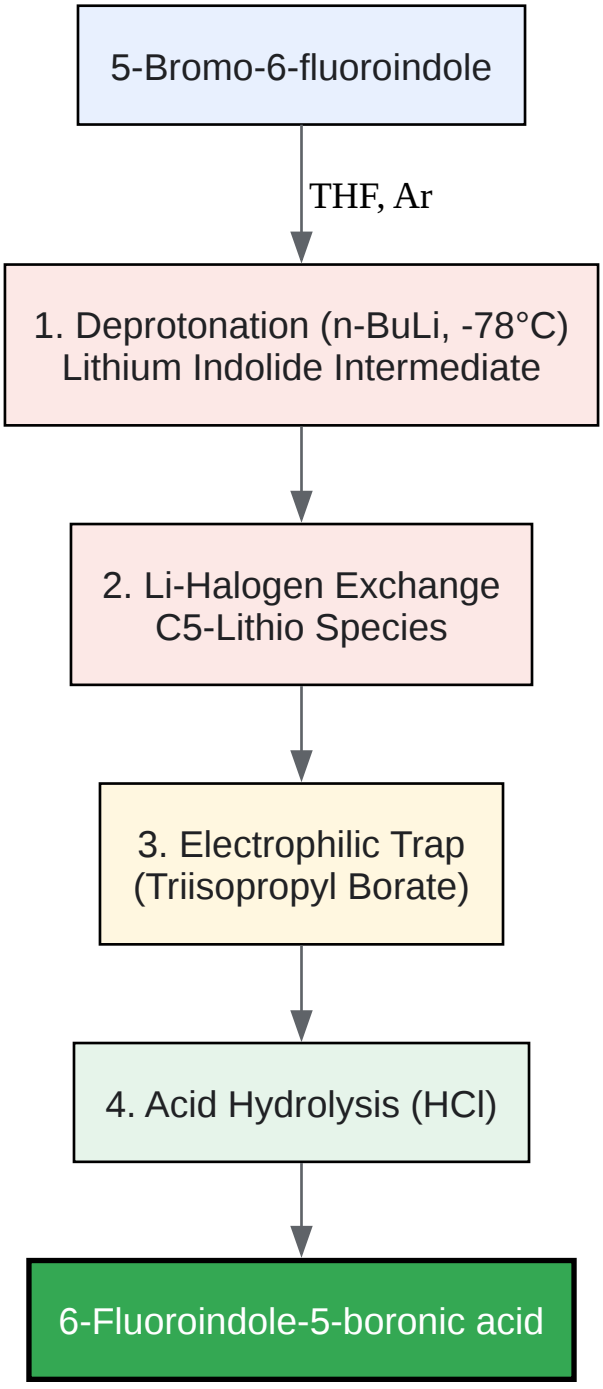

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Figure 2: Synthesis via Lithium-Halogen Exchange from the bromo-precursor.

Part 4: Handling, Stability & Applications[1][6]

Protodeboronation Risk

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Heterocyclic boronic acids are prone to protodeboronation (cleavage of the C-B bond and replacement with H).[3][4]

- Risk Factor: Moderate.[1] The C5 position is more stable than C2 or C3, but the electron-rich indole ring can facilitate hydrolysis under highly basic conditions or high temperatures.[1]
- Mitigation:
  - Store at 4°C.
  - Use mild bases (e.g., K_3PO_4 instead of Na_2CO_3) in coupling reactions.
  - If storage is prolonged, convert to the pinacol ester (more stable).

Suzuki-Miyaura Coupling Optimization

For coupling 6-fluoroindole-5-boronic acid with aryl halides:

Parameter	Recommendation	Rationale
Catalyst	$Pd(dppf)Cl_2$ or $Pd(PPh_3)_4$	Robust catalysts for heteroaryl couplings.[1]
Base	K_3PO_4 or Cs_2CO_3	Anhydrous bases reduce protodeboronation compared to aqueous carbonate.
Solvent	Dioxane/Water (4:1) or DMF	High solubility and thermal stability.
Temperature	80–100 °C	Sufficient activation energy without degrading the indole.

Self-Validating Check: If your yield is low (<40%), check the crude NMR for 6-fluoroindole. If present, protodeboronation is occurring.[3][5] Switch to anhydrous conditions or a precatalyst system (e.g., XPhos Pd G2).

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